

# (R)-(-)-3-Hydroxytetrahydrofuran chemical properties and structure

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## Compound of Interest

Compound Name: (R)-(-)-3-Hydroxytetrahydrofuran

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## For Researchers, Scientists, and Drug Development Professionals

**(R)-(-)-3-Hydroxytetrahydrofuran**, a chiral cyclic ether, serves as a crucial building block in the synthesis of a variety of complex organic molecules and active pharmaceutical ingredients (APIs). Its specific stereochemistry and functional groups make it a valuable intermediate in the development of novel therapeutics. This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental procedures.

## Chemical Identity and Structure

**(R)-(-)-3-Hydroxytetrahydrofuran**, also known as (R)-(-)-Tetrahydro-3-furanol, is a derivative of tetrahydrofuran featuring a hydroxyl group at the 3-position with R-stereochemistry.[1] This specific spatial arrangement is critical for its application in stereoselective synthesis.

- IUPAC Name: (3R)-oxolan-3-ol[2]
- CAS Number: 86087-24-3[3]
- Molecular Formula: C<sub>4</sub>H<sub>8</sub>O<sub>2</sub>[1][4]
- Molecular Weight: 88.11 g/mol [4]

- Structure: The molecule consists of a five-membered saturated ring containing one oxygen atom (a tetrahydrofuran ring) and a hydroxyl (-OH) group attached to the third carbon atom. The "(R)-(-)" designation specifies the absolute configuration at the chiral center and the direction in which it rotates plane-polarized light.

Chemical Structure Identifiers:

- SMILES: O[C@@H]1CCOC1[\[5\]](#)
- InChI: 1S/C4H8O2/c5-4-1-2-6-3-4/h4-5H,1-3H2/t4-/m1/s1[\[5\]](#)
- InChI Key: XDPCNPCKDGQBAN-SCSAIBSYSA-N[\[5\]](#)

## Physicochemical Properties

The physical and chemical properties of **(R)-(-)-3-Hydroxytetrahydrofuran** are summarized below. It typically appears as a colorless to light yellow liquid.[\[3\]](#)[\[4\]](#)[\[6\]](#)

Property	Value	References
Appearance	Colorless to light yellow liquid	<a href="#">[3]</a> <a href="#">[6]</a>
Boiling Point	181 °C (at 760 mmHg)	<a href="#">[3]</a>
80 °C (at 15 mmHg)	<a href="#">[7]</a>	
Density	1.097 g/mL (at 25 °C)	<a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.45	<a href="#">[3]</a>
Optical Activity ([α] <sub>20/D</sub> )	-15.9° to -18° (c = 2.4 in methanol)	<a href="#">[3]</a> <a href="#">[8]</a>
Flash Point	82 °C (179.6 °F) - closed cup	
Solubility	Soluble in Chloroform and Methanol (Slightly)	<a href="#">[8]</a>
pKa	14.49 ± 0.20 (Predicted)	<a href="#">[8]</a>

## Applications in Drug Development

**(R)-(-)-3-Hydroxytetrahydrofuran** is a key chiral intermediate in the pharmaceutical industry. Its bifunctional nature, possessing both an ether and a secondary alcohol, allows for versatile chemical modifications.

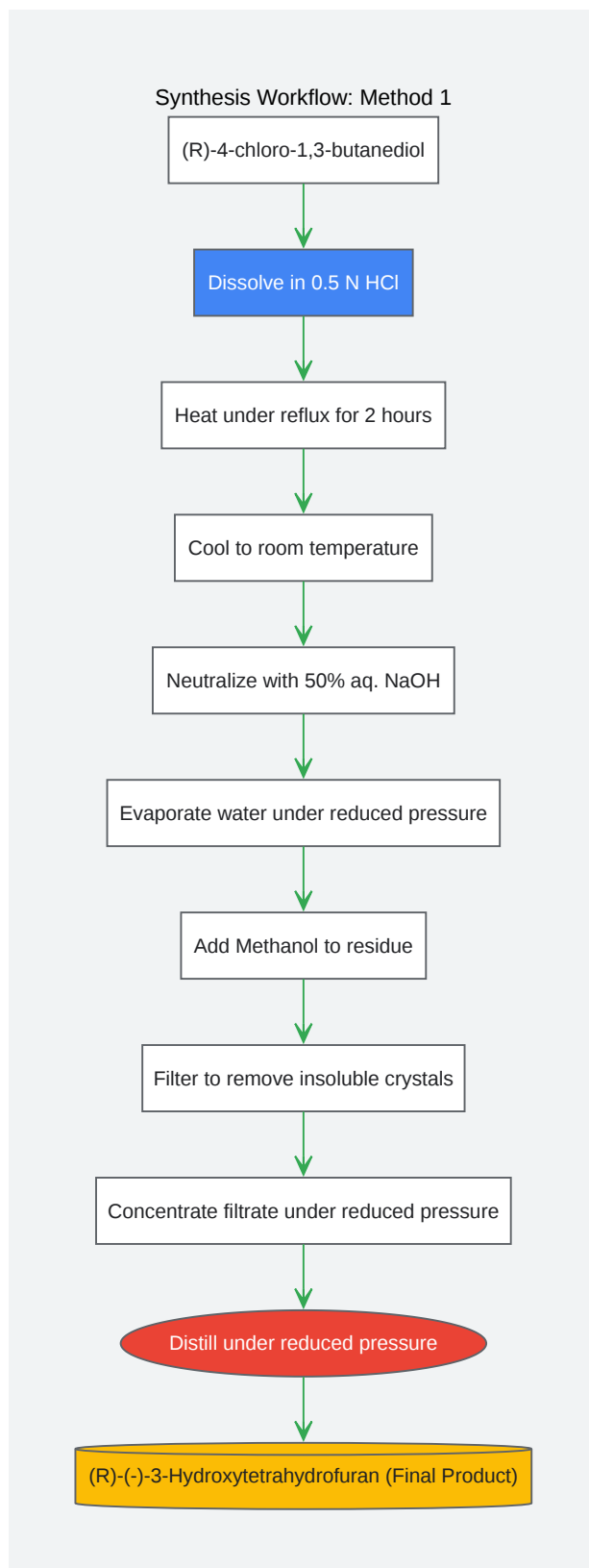
- HIV Protease Inhibitors: It is utilized as a building block in the synthesis of potent HIV protease inhibitors.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Antiviral and Antitumor Drugs: The compound serves as a starting material for various antiviral and antitumor agents.[\[6\]](#)
- Empagliflozin Synthesis: It is a chemical reactant in the synthesis of Empagliflozin, a sodium-glucose co-transporter-2 (SGLT2) inhibitor used for treating type 2 diabetes.[\[3\]](#)[\[9\]](#)

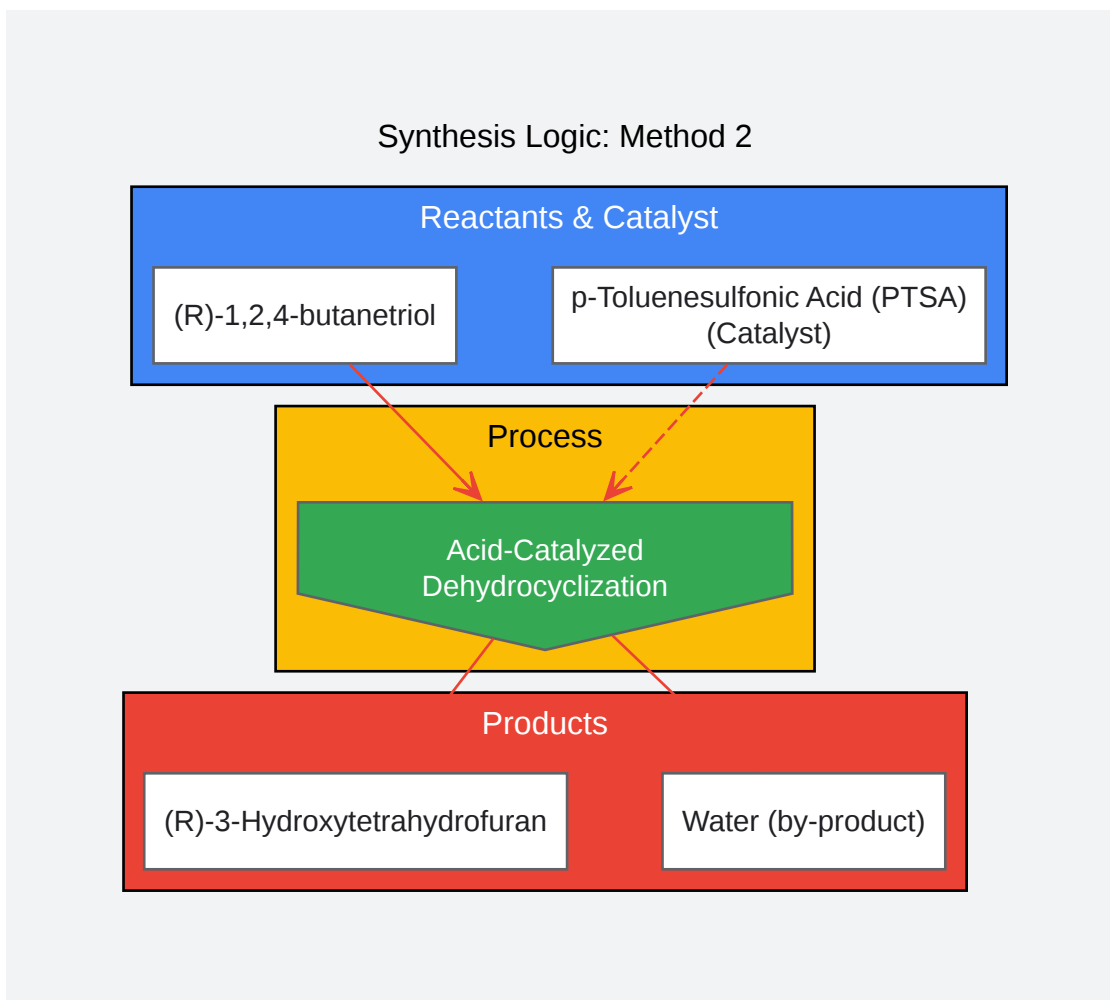
## Experimental Protocols: Synthesis

Several methods for the synthesis of **(R)-(-)-3-Hydroxytetrahydrofuran** have been reported. A common approach involves the intramolecular cyclization of a chiral precursor.

This protocol describes the synthesis of **(R)-(-)-3-hydroxytetrahydrofuran** from (R)-4-chloro-1,3-butanediol.[\[10\]](#)

Workflow Diagram:





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## References

- 1. pschemicals.com [pschemicals.com]
- 2. (-)-3-Hydroxytetrahydrofuran | C<sub>4</sub>H<sub>8</sub>O<sub>2</sub> | CID 641512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (R)-(-)-3-Hydroxytetrahydrofuran | 86087-24-3 [chemicalbook.com]

- 4. (R)-(-)-3-Hydroxytetrahydrofuran at Best Price High Purity, Superior Quality [nacchemical.com]
- 5. (R)-(-)-3-Hydroxytetrahydrofuran 98 86087-24-3 [sigmaaldrich.com]
- 6. ruifuchem.com [ruifuchem.com]
- 7. (R)-3-Hydroxytetrahydrofuran | 86087-24-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. (R)-(-)-3-Hydroxytetrahydrofuran CAS#: 86087-24-3 [m.chemicalbook.com]
- 9. chemwhat.com [chemwhat.com]
- 10. (R)-(-)-3-Hydroxytetrahydrofuran synthesis - chemicalbook [chemicalbook.com]
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